

Environmental Fate and Ecotoxicity of Disperse Orange 44: A Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Abstract

Disperse Orange 44 (C.I. 11123; CAS No. 4058-30-4) is a monoazo disperse dye used in the textile industry for dyeing polyester fibers. Its release into the environment through industrial effluents is a source of concern due to its potential for persistence, bioaccumulation, and toxicity to aquatic organisms. This technical guide provides a comprehensive overview of the current knowledge on the environmental fate and ecotoxicity of **Disperse Orange 44**, intended to inform risk assessment and guide future research. The document summarizes key physicochemical properties, details abiotic and biotic degradation pathways, and discusses its ecotoxicological profile. Standardized experimental protocols for assessing its environmental impact are also provided, alongside visualizations of key processes to facilitate understanding.

Physicochemical Properties

The environmental behavior of a chemical is largely dictated by its physicochemical properties. **Disperse Orange 44** is characterized by its low water solubility and a high affinity for organic phases, which influences its distribution in the environment. A summary of its key properties is presented in Table 1.

Table 1: Physicochemical Properties of Disperse Orange 44



Property	Value	Reference	
Chemical Formula	C18H15CIN6O2	[1][2]	
Molecular Weight	382.80 g/mol	[1][2]	
Appearance	Orange-red powder or brown granules	[3][4]	
Water Solubility	20 mg/L at 20°C	[5]	
Predicted Boiling Point	663.8 ± 55.0 °C	[5]	
Density	1.30 g/cm ³ [5]		
Vapor Pressure	0 Pa at 25°C	[5]	
LogP (Octanol-Water Partition Coefficient)	2.074 - 5.82056	[5]	

Note: A significant discrepancy exists in the reported LogP values, which has implications for predicting bioaccumulation potential. A value of 2.074 suggests moderate lipophilicity, while 5.82056 indicates a high potential for bioaccumulation.

Environmental Fate

The environmental fate of **Disperse Orange 44** encompasses its transformation and partitioning in various environmental compartments. Key processes include abiotic and biotic degradation.

Abiotic Degradation

Abiotic degradation of **Disperse Orange 44** can occur through processes such as photodegradation and hydrolysis.

Photodegradation: While disperse dyes are generally designed to be lightfast on textiles,
they can undergo photodegradation in the aquatic environment when exposed to sunlight.
Specific studies on the photodegradation of **Disperse Orange 44** are limited. However,
research on similar azo dyes suggests that photodegradation can occur, leading to the
cleavage of the azo bond and the formation of various aromatic compounds. The rate and



extent of photodegradation are influenced by factors such as pH, the presence of photosensitizers, and the intensity of light.

 Hydrolysis: Due to the stable nature of the azo bond under typical environmental pH conditions, hydrolysis is not considered a significant degradation pathway for Disperse Orange 44.

Biotic Degradation

Biodegradation is a crucial process for the removal of **Disperse Orange 44** from the environment. The degradation often proceeds via a two-step anaerobic-aerobic process.

- Anaerobic Degradation: Under anaerobic conditions, typically found in sediments and some wastewater treatment processes, the primary and rate-limiting step in the biodegradation of azo dyes is the reductive cleavage of the azo bond (-N=N-). This is carried out by various microorganisms that possess azoreductase enzymes. The reduction of the azo bond in Disperse Orange 44 is expected to yield two primary aromatic amines: 2-chloro-4-nitroaniline and N,N-bis(2-cyanoethyl)-p-phenylenediamine.
- Aerobic Degradation: The aromatic amines produced during anaerobic degradation are often
 more mobile and can be toxic. These intermediates can be further degraded under aerobic
 conditions. The aerobic biodegradation of these amines involves complex pathways
 including hydroxylation and ring cleavage, ultimately leading to mineralization (conversion to
 CO₂, H₂O₃, and inorganic ions). The complete mineralization of the aromatic amines is
 essential for the detoxification of the dye.



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Figure 1: Proposed anaerobic/aerobic biodegradation pathway of Disperse Orange 44.



Bioaccumulation

Bioaccumulation is the process by which a chemical substance is absorbed by an organism from its surrounding environment, leading to a concentration higher than in the environment. The potential for bioaccumulation is often estimated using the octanol-water partition coefficient (LogP or Log Kow). The reported LogP values for **Disperse Orange 44** vary, suggesting a range from moderate to high bioaccumulation potential. However, no experimental Bioaccumulation Factor (BCF) data for **Disperse Orange 44** in aquatic organisms were found in the reviewed literature. Given its low water solubility and potentially high LogP, there is a concern that **Disperse Orange 44** could accumulate in the fatty tissues of aquatic organisms.

Ecotoxicity

The ecotoxicity of **Disperse Orange 44** refers to its adverse effects on aquatic and terrestrial organisms.

Aquatic Ecotoxicity

Based on the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), **Disperse Orange 44** is classified as "Toxic to aquatic life with long lasting effects" (H411)[6]. This classification indicates that the substance can cause harm to aquatic organisms at low concentrations and that its effects may be persistent.

Despite this classification, specific quantitative ecotoxicity data, such as the median lethal concentration (LC50) for fish and the median effective concentration (EC50) for aquatic invertebrates (e.g., Daphnia magna) and algae, are not readily available in the public domain for **Disperse Orange 44**. A study on a similarly named compound, "Dispersed Orange H-4RL," showed chronic toxicity to Daphnia magna, affecting reproduction and longevity[2]. However, it is not confirmed if this is the same substance. The lack of specific data for **Disperse Orange 44** is a significant knowledge gap.

Table 2: Ecotoxicity Profile of **Disperse Orange 44** (Qualitative)



Organism Group	Endpoint	Result	Reference
Aquatic Organisms	Acute and Chronic Toxicity	Toxic to aquatic life with long lasting effects (GHS Classification H411)	[6]
Fish	Acute Toxicity (LC50)	No data found	
Aquatic Invertebrates (Daphnia magna)	Acute Immobilization (EC50)	No data found	
Algae	Growth Inhibition (EC50)	No data found	-

Other Toxicological Concerns

Disperse Orange 44 is also classified as a skin sensitizer (H317), meaning it may cause an allergic skin reaction upon contact[6]. Furthermore, as an azo dye, there is a concern that its reductive cleavage can lead to the formation of aromatic amines, some of which are known or suspected carcinogens.

Experimental Protocols

Standardized test methods are crucial for generating reliable and comparable data on the environmental fate and ecotoxicity of chemicals. The following sections describe the principles of relevant OECD guidelines.

Abiotic Degradation: Photodegradation in Water

A detailed protocol for assessing photodegradation would typically involve:

- Preparation of Test Solutions: A solution of Disperse Orange 44 in a suitable solvent (due to its low water solubility) is prepared and then diluted in purified water to a known concentration.
- Irradiation: The test solutions are exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp). Control samples are kept in the dark to account for any nonphotolytic degradation.



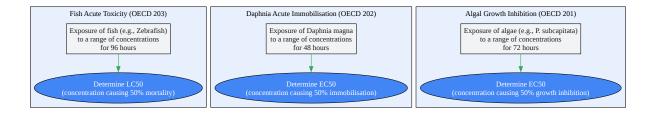
- Sampling and Analysis: Samples are taken at various time intervals from both the irradiated and dark control solutions.
- Quantification: The concentration of Disperse Orange 44 is measured using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC) with a UV-Vis or mass spectrometry detector.
- Data Analysis: The degradation rate constant and the half-life of the substance are calculated.

Biotic Degradation: Ready Biodegradability (OECD 301)

This test provides an initial screening of the biodegradability of a chemical.

- Inoculum: A mixed population of microorganisms from a source like activated sludge from a wastewater treatment plant is used.
- Test System: The test substance is added as the sole source of organic carbon to a mineral medium inoculated with the microorganisms.
- Incubation: The test is run for 28 days under aerobic conditions with continuous stirring.
- Measurement: Biodegradation is followed by measuring parameters such as oxygen consumption or carbon dioxide production.
- Pass Level: A substance is considered readily biodegradable if it reaches a certain percentage of mineralization (e.g., >60% of theoretical CO₂ production) within a 10-day window during the 28-day test period. Given the nature of azo dyes, a sequential anaerobic/aerobic test (e.g., OECD 311) would be more representative of environmental conditions.





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Figure 2: Simplified experimental workflows for aquatic ecotoxicity testing.

Aquatic Ecotoxicity Testing

- Fish, Acute Toxicity Test (OECD 203): This test determines the concentration of a substance that is lethal to 50% of the test fish (LC50) over a 96-hour exposure period. Fish are exposed to a series of concentrations of the test substance under controlled conditions. Mortalities are recorded at 24, 48, 72, and 96 hours.
- Daphnia sp. Acute Immobilisation Test (OECD 202): This test assesses the acute toxicity to Daphnia magna. Young daphnids are exposed to a range of concentrations of the test substance for 48 hours. The endpoint is the EC50, the concentration at which 50% of the daphnids are immobilized.
- Freshwater Alga and Cyanobacteria, Growth Inhibition Test (OECD 201): This test evaluates
 the effect of a substance on the growth of algae. Exponentially growing cultures of a selected
 algal species are exposed to various concentrations of the test substance for 72 hours. The
 EC50 is calculated based on the inhibition of growth (e.g., reduction in biomass or cell
 number) compared to a control.

Bioaccumulation in Fish (OECD 305)



This guideline describes a method to determine the bioaccumulation potential of a chemical in fish.

- Uptake Phase: Fish are exposed to a constant concentration of the test substance in water for a defined period (e.g., 28 days).
- Depuration Phase: After the uptake phase, the fish are transferred to clean water and the elimination of the substance is monitored over time.
- Sampling and Analysis: Fish tissue and water samples are collected at regular intervals during both phases and analyzed for the concentration of the test substance.
- Calculation of BCF: The Bioconcentration Factor (BCF) is calculated as the ratio of the concentration of the chemical in the fish to the concentration in the water at steady state.

Conclusion and Future Perspectives

Disperse Orange 44 is a synthetic dye with properties that suggest a potential for environmental persistence and ecotoxicity. Its low water solubility and likely high lipophilicity indicate a tendency to partition into sediments and biota. The primary degradation pathway is initiated by anaerobic reductive cleavage of the azo bond, followed by aerobic degradation of the resulting aromatic amines.

A significant data gap exists regarding the quantitative ecotoxicity of **Disperse Orange 44**. While classified as toxic to aquatic life, the absence of specific LC50 and EC50 values for relevant aquatic organisms hinders a comprehensive environmental risk assessment. Similarly, experimental data on its bioaccumulation potential are lacking.

Future research should prioritize the generation of high-quality experimental data on the aquatic toxicity and bioaccumulation of **Disperse Orange 44** following standardized OECD guidelines. In the absence of such data, computational methods such as Quantitative Structure-Activity Relationship (QSAR) models and read-across approaches from structurally similar azo dyes could provide preliminary estimates of its toxicity, though these should be used with caution and clearly stated limitations. A more complete understanding of its environmental fate and ecotoxicity is essential for developing effective risk management strategies and ensuring the protection of aquatic ecosystems.



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